

Essential Safety and Logistical Information for Handling 4-Ethylphenol

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Compound of Interest

Compound Name: *4-Ethylphenol*

Cat. No.: *B7769218*

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For researchers, scientists, and drug development professionals, the safe handling of **4-Ethylphenol** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure laboratory safety.

1. Hazard Identification and Personal Protective Equipment (PPE)

4-Ethylphenol is a hazardous chemical that can cause severe skin burns and eye damage.[\[1\]](#) [\[2\]](#) It is also harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[3\]](#)[\[4\]](#) Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3][5]	To prevent severe eye irritation and damage.[1][2]
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin burns and absorption through the skin.[1][3][5]
Skin and Body Protection	A lab coat, long-sleeved clothing, and closed-toe shoes. In cases of potential significant exposure, chemical-resistant overalls may be necessary.[1][3][5]	To protect the skin from accidental contact.
Respiratory Protection	A NIOSH/MSHA approved respirator is recommended if working in a poorly ventilated area or if exposure limits are likely to be exceeded. A dust mask (type N95) may be suitable for handling the solid form.[3]	To prevent irritation of the respiratory tract.[3]

2. Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize exposure risks.

- **Engineering Controls:** Always handle **4-Ethylphenol** in a well-ventilated area, preferably within a chemical fume hood.[2][3][5] Eyewash stations and safety showers must be readily accessible.[2]
- **Handling:** Avoid direct contact with the substance. Do not breathe dust or vapors.[2] Wash hands and any exposed skin thoroughly after handling.[1][3] Do not eat, drink, or smoke in the work area.[6]

- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[2][3][5] Keep the container tightly closed.[3][5]

3. Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Spill Cleanup:

- Evacuate: Evacuate non-essential personnel from the spill area.[7]
- Ventilate: Ensure the area is well-ventilated.[7]
- Contain: Use absorbent materials like sand, clay, or commercial sorbents to contain the spill. [8]
- Absorb: Carefully absorb the spilled material. For liquid spills, cover with an absorbent material. For solid spills, gently sweep up the material to avoid creating dust.[3][9]
- Collect: Place the absorbed material and any contaminated cleaning supplies into a suitable, labeled, and closed container for disposal.[3][5][7]
- Decontaminate: Clean the spill area with a mild detergent and water.[7][8]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

4. Disposal Plan

4-Ethylphenol and its containers must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.[\[1\]](#)[\[2\]](#) Do not dispose of it down the drain or in the regular trash.[\[2\]](#)[\[6\]](#) Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and ensure complete and accurate classification.[\[2\]](#)

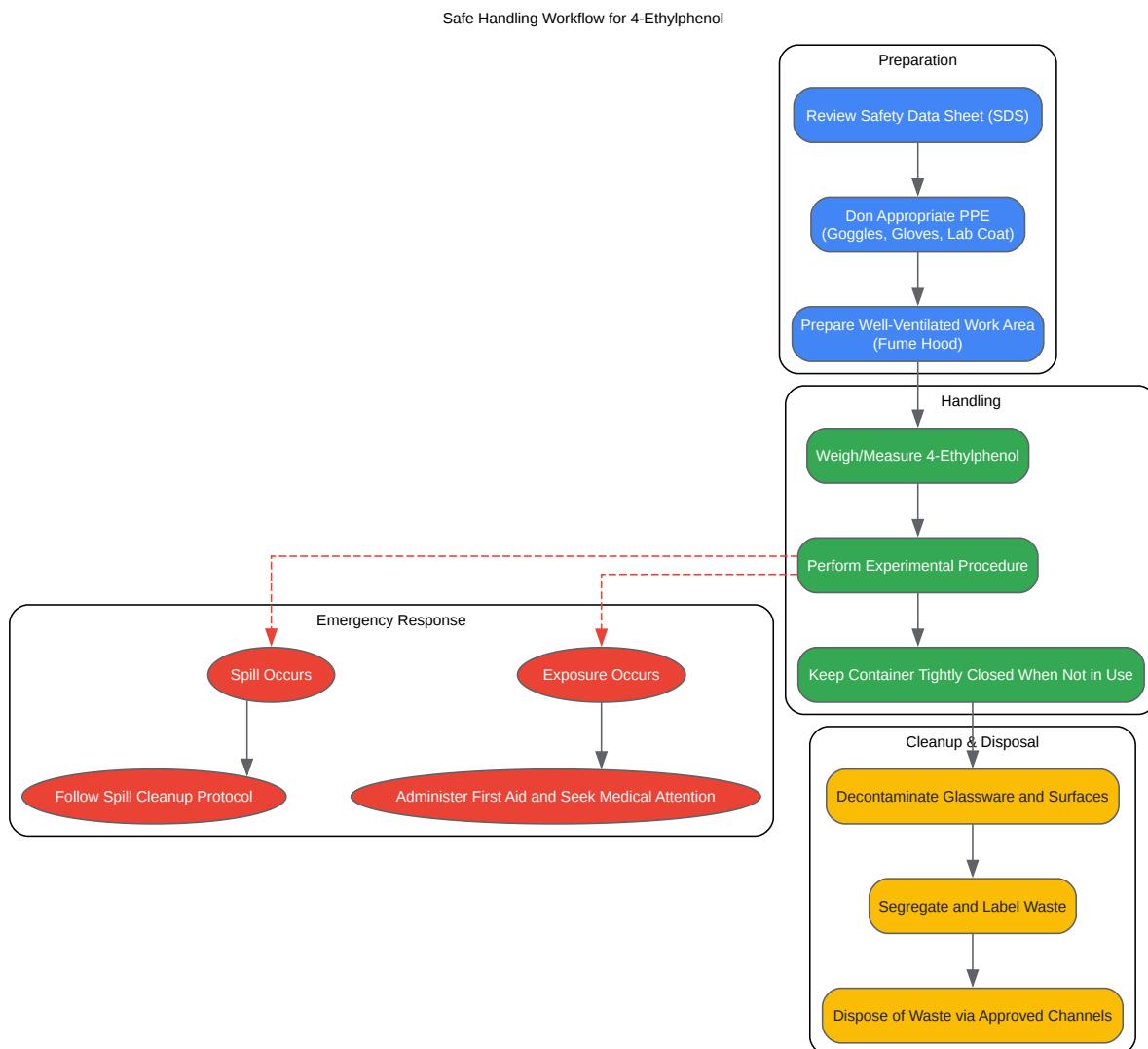
Quantitative Data Summary

The following table summarizes key quantitative data for **4-Ethylphenol**.

Property	Value	Source
CAS Number	123-07-9	[1] [2]
Molecular Formula	C8H10O	[2]
Molecular Weight	122.17 g/mol	[2]
Appearance	Colorless to white solid, may turn yellow upon exposure to light.	[10] [11]
Melting Point	40-42 °C (104-107.6 °F)	
Boiling Point	218-219 °C (424.4-426.2 °F)	
Flash Point	100 °C (212 °F) - closed cup	[3]
Solubility	Slightly soluble in water; soluble in alcohol, ether, and benzene. [10] [12]	[10] [12]

Operational Workflow for Handling 4-Ethylphenol

The following diagram illustrates the standard operating procedure for safely handling **4-Ethylphenol** from initial preparation to final disposal.



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Caption: Workflow for handling **4-Ethylphenol**.

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